

# Isopyrazam Residue Definitions and Analysis

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## Compound Focus: Isopyrazam

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For a targeted analysis, defining the correct analyte is crucial. The European Food Safety Authority (EFSA) has established specific residue definitions for **isopyrazam** in plants and processed commodities [1]:

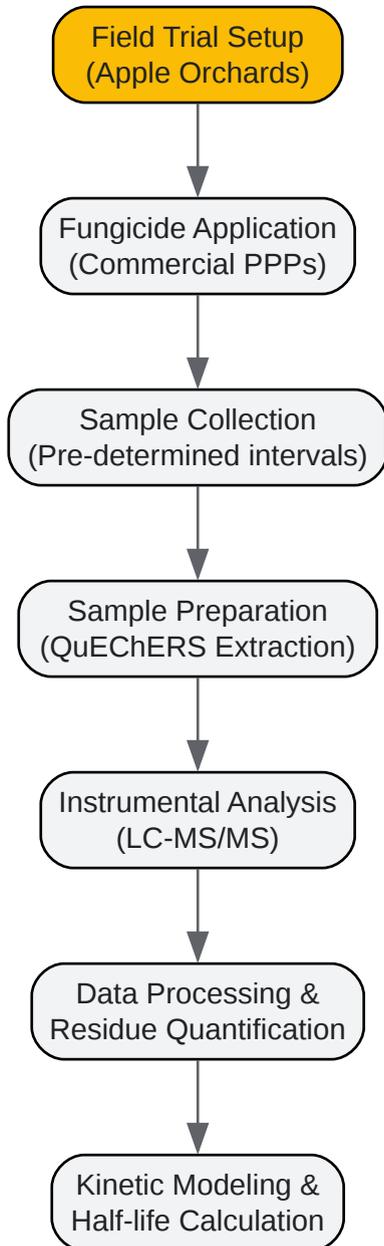
Purpose	Proposed Residue Definition
Enforcement	Isopyrazam (sum of isomers)
Risk Assessment	Sum of isopyrazam (sum of isomers) and its metabolite <b>CSCD459488</b> (free and conjugated), expressed as isopyrazam

Fully validated analytical methods are available for enforcing this residue definition, achieving a **limit of quantification (LOQ) of 0.01 mg/kg** in various matrices, including high water content, high oil content, and dry commodities [1].

## Experimental Workflow for Residue Dissipation Studies

The following workflow is adapted from a dissipation study of triazole fungicides in apples, which included **isopyrazam**. It outlines the key stages for conducting such a study [2].

### Workflow for Fungicide Residue Study



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## Detailed Methodologies for Key Experiments

Here are the specific protocols for the critical stages identified in the workflow above, based on the research conducted in the dissipation study [2].

- **Field Trial and Application:** The study was conducted over four years on two apple cultivars (Rosana and Selena). Plant protection products (PPPs) were applied using a lift-mounted sprayer at a rate of 500 L/ha. **Isopyrazam** was applied as part of a commercial product (Embrelia) containing difenoconazole and **isopyrazam**. Applications were made at different times before harvest (e.g., 84-100 days and 44-55 days) to study dissipation kinetics [2].
- **Sample Preparation - QuEChERS Method:** Apple residues were determined using the **QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe)** extraction procedure. This was followed by analysis using liquid chromatography–mass spectrometry (LC-MS/MS). This method is widely recognized for multi-pesticide residue analysis in food commodities [2].
- **Instrumental Analysis - LC-MS/MS:** The extracted samples were analyzed by Liquid Chromatography coupled with Tandem Mass Spectrometry (LC-MS/MS). This technique provides high selectivity and sensitivity, which is necessary for detecting and quantifying pesticide residues at low levels (e.g., 0.01 mg/kg) [2].

## Key Quantitative Data from Research

The following table summarizes the application details of the fungicide product containing **isopyrazam**, as reported in the cited study [2].

**Table 1: Application Details of Isopyrazam-Containing Fungicide**

Parameter	Details
Trade Name of PPP	Embrelia
Active Ingredient(s)	Difenoconazole + Isopyrazam
Dose of PPP	1.5 L/ha
Content of Isopyrazam in PPP	40.0 g/L (Note: Product expiry in EU was 2022) [2]
Dose of Isopyrazam a.i.	0.060 kg/ha

## Key Considerations for Analysis

- **Regulatory Status:** Note that the **isopyrazam**-containing product (Embrelia) mentioned in the 2021 study was not authorized in the EU after 2022 [2]. Always consult the most current regulatory status for any compound.
- **Metabolite Inclusion:** For a comprehensive risk assessment, the method must be capable of detecting and quantifying the metabolite **CSCD459488** [1].
- **Livestock Analysis:** If analyzing animal commodities, the proposed enforcement residue definition remains "**isopyrazam** (sum of isomers)," and a separate LC-MS/MS method with a lower LOQ of 0.005 mg/kg is available [1].

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## References

1. Review of the existing maximum residue levels for isopyrazam ... [pmc.ncbi.nlm.nih.gov]
2. Dissipation of Triazole Fungicides in Apples - PMC [pmc.ncbi.nlm.nih.gov]

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